

Navigating the Toxicological Landscape of 2,4-Pyridinedicarboxylic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-PDCA

Cat. No.: B024962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: 2,4-Pyridinedicarboxylic acid (**2,4-PDCA**), also known as lutidinic acid, is a compound of increasing interest in biomedical research due to its activity as a broad-spectrum inhibitor of 2-oxoglutarate (2OG)-dependent oxygenases, including the Jumonji C (JmjC) domain-containing family of histone demethylases.[1][2][3] As a structural mimic of 2-oxoglutarate and a zinc chelator, **2,4-PDCA**'s influence on a range of enzymatic processes necessitates a thorough understanding of its toxicological profile for safe and effective application in research and drug development.[4][5][6] This technical guide provides a consolidated overview of the available toxicological studies and safety data for **2,4-PDCA**, presenting quantitative data in structured tables, detailing experimental protocols where available, and visualizing key pathways and workflows.

Acute Toxicity

The acute toxicity of **2,4-PDCA** has been primarily characterized by in silico predictions and limited in vivo studies. The available data indicates a relatively low order of acute toxicity via the oral route.

Table 1: Acute Toxicity Data for **2,4-PDCA**

| Endpoint | Species | Route | Value | Reference |
|----------|---------|-------|------------------------------|-----------|
| LD50 | Rat | Oral | 3815.06 mg/kg (Predicted) | [7] |

Experimental Protocol:

- Predicted Oral LD50 in Rats: The reported oral LD50 for rats was a predicted value derived from a consensus method, as stated in the Safety Data Sheet provided by Jubilant Ingrevia. [7] Specific details of the prediction model or software used are not provided in the available documentation.

Irritation and Sensitization

2,4-PDCA is classified as an irritant to the skin and eyes and may cause respiratory irritation. However, data regarding its potential for skin or respiratory sensitization is currently unavailable.

Table 2: Irritation Data for **2,4-PDCA**

| Endpoint | Species/Test System | Result | GHS Classification | Reference |
|---------------------------|---------------------|----------------------------------|--------------------|-----------|
| Skin Irritation | Not specified | Causes skin irritation | Skin Irrit. 2 | [7][8] |
| Eye Irritation | Not specified | Causes serious eye irritation | Eye Irrit. 2 | [7][8] |
| Respiratory Irritation | Not specified | May cause respiratory irritation | STOT SE 3 | [7][8] |
| Skin Sensitization | No data available | - | - | [7] |
| Respiratory Sensitization | No data available | - | - | [7] |

Experimental Protocol:

- The available safety data sheets and chemical databases classify **2,4-PDCA** as a skin and eye irritant based on existing information, though specific experimental protocols for these classifications are not detailed in the publicly accessible documents.^{[7][8]}

Genotoxicity

There is a significant lack of publicly available data on the genotoxic potential of **2,4-PDCA**. The Safety Data Sheet from Jubilant Ingrevia explicitly states that there is no data available for germ cell mutagenicity.^[7] It is crucial to distinguish **2,4-PDCA** from the herbicide 2,4-D (2,4-dichlorophenoxyacetic acid), for which numerous genotoxicity studies exist. The findings related to 2,4-D are not applicable to **2,4-PDCA**.

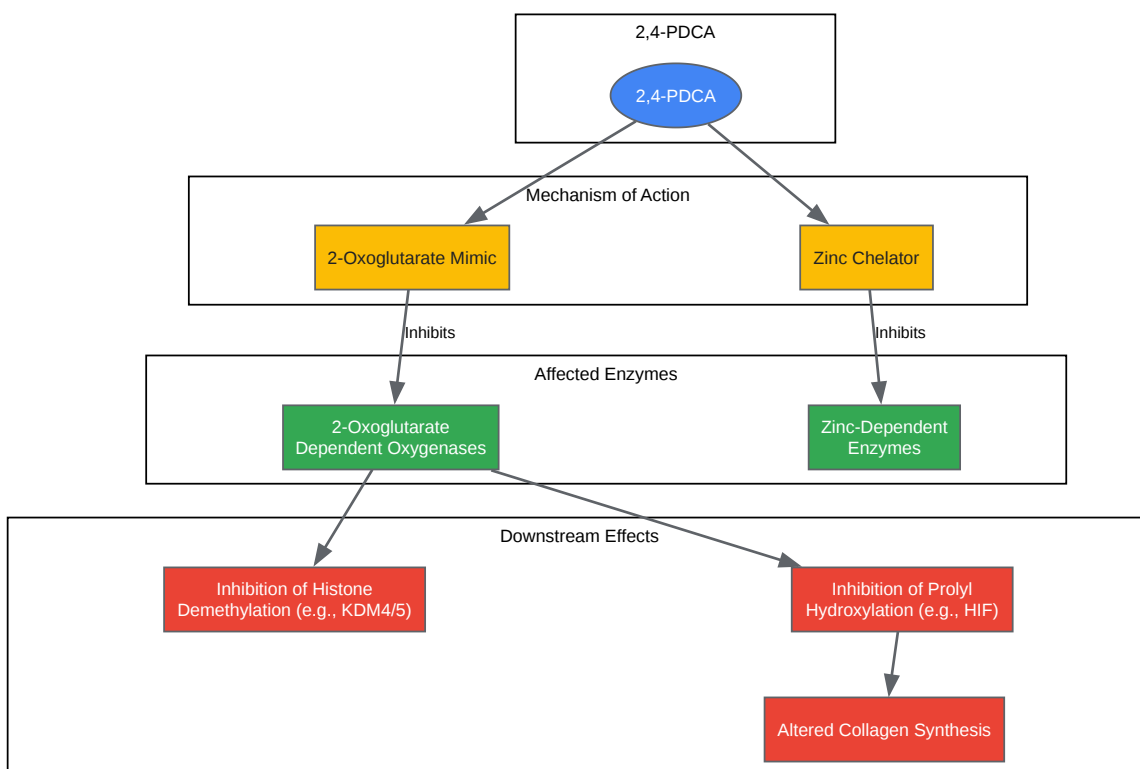
Mechanism of Action and Enzymatic Inhibition

The primary mechanism of action of **2,4-PDCA** is its function as a competitive inhibitor of 2-oxoglutarate-dependent dioxygenases. By mimicking the structure of 2-oxoglutarate, it binds to the active site of these enzymes, preventing the binding of the natural substrate. Additionally, its ability to chelate zinc can affect the function of zinc-dependent enzymes.^{[4][5]}

Table 3: Enzymatic Inhibition Data for **2,4-PDCA**

| Target Enzyme | IC50 | Reference |
|---|---------------------|----------------|
| Prolyl Hydroxylase 1 | 1.5 μ M | ^[4] |
| KDM4E (JMJD2E) | 1.4 μ M | ^[3] |
| cKDM5B | 3 \pm 1 μ M | ^[1] |
| Aspartate/asparagine- β -hydroxylase (AspH) | \sim 0.03 μ M | ^[9] |
| Factor inhibiting HIF (FIH) | \sim 4.7 μ M | ^[9] |
| RIOX2 | \sim 4.0 μ M | ^[9] |

Signaling Pathway Inhibition by **2,4-PDCA**



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **2,4-PDCA** as an inhibitor of 2-oxoglutarate dependent oxygenases.

Aquatic Toxicity

Predicted data suggests that **2,4-PDCA** is not considered to be toxic to the aquatic environment.

Table 4: Aquatic Toxicity Data for **2,4-PDCA**

| Endpoint | Species | Duration | Value | Classification | Reference |
|----------|---------------------------------|----------|--------------------------|----------------|-----------|
| EC50 | Daphnia magna | 48 hours | 230.749 mg/L (Predicted) | Not toxic | [7] |
| EC50 | Pseudokirchneriella subcapitata | 72 hours | 246.99 mg/L (Predicted) | Not toxic | [7] |

Experimental Protocol:

- The provided EC50 values for Daphnia magna and Pseudokirchneriella subcapitata are predicted values.[7] The specific models and parameters used for these predictions are not detailed in the available documentation.

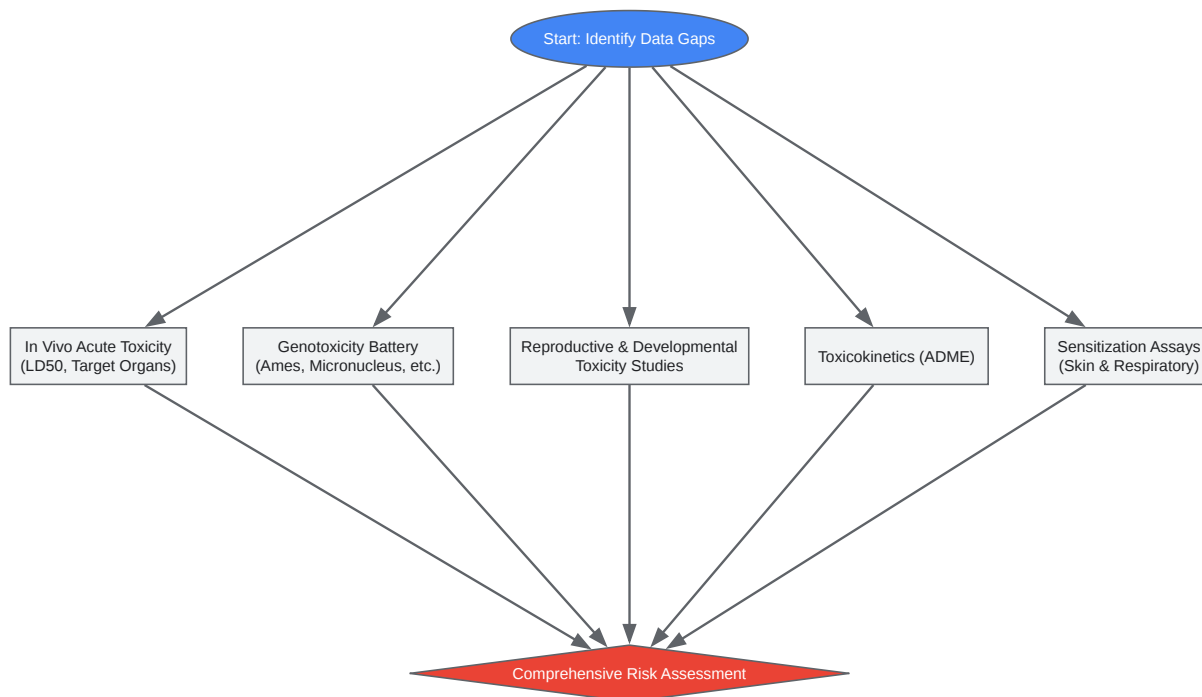
Data Gaps and Future Research Directions

This review highlights significant gaps in the toxicological database for **2,4-PDCA**. To ensure its safe handling and use in research and potential therapeutic applications, further studies are warranted in the following areas:

- In vivo acute and chronic toxicity studies:** Comprehensive studies in rodent and non-rodent models are needed to establish definitive LD50 values, identify target organs of toxicity, and determine No-Observed-Adverse-Effect Levels (NOAELs).
- Genotoxicity:** A battery of in vitro and in vivo genotoxicity assays (e.g., Ames test, micronucleus assay, chromosomal aberration test) should be conducted to assess the mutagenic and clastogenic potential of **2,4-PDCA**.
- Reproductive and developmental toxicity:** Studies are required to evaluate the potential effects of **2,4-PDCA** on fertility, reproduction, and embryonic development.
- Toxicokinetics:** Investigation into the absorption, distribution, metabolism, and excretion (ADME) of **2,4-PDCA** in relevant animal models is crucial for understanding its systemic exposure and potential for accumulation.

- Sensitization: Standard assays for skin and respiratory sensitization are needed to provide a complete picture of its allergenic potential.

Workflow for Future Toxicological Assessment of **2,4-PDCA**



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Pyridinedicarboxylic acid CAS#: 499-80-9 [m.chemicalbook.com]

- 2. medchemexpress.com [medchemexpress.com]
- 3. 2,4-Pyridinedicarboxylic acid | 499-80-9 [chemicalbook.com]
- 4. caymanchem.com [caymanchem.com]
- 5. selleckchem.com [selleckchem.com]
- 6. abmole.com [abmole.com]
- 7. jubilantingrevia.com [jubilantingrevia.com]
- 8. 2,4-Pyridinedicarboxylic acid | C₇H₅NO₄ | CID 10365 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Fluorinated derivatives of pyridine-2,4-dicarboxylate are potent inhibitors of human 2-oxoglutarate dependent oxygenases - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating the Toxicological Landscape of 2,4-Pyridinedicarboxylic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024962#toxicological-studies-and-safety-data-for-2-4-pdca]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

